

An In-depth Technical Guide to the Physicochemical Properties of 2-Phenoxypropanol

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Compound of Interest

Compound Name: 2-Phenoxypropanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenoxypropanol, a member of the glycol ether family, is a versatile organic compound with applications spanning various industries, from cosmetics and personal care products to coatings and pharmaceuticals.^{[1][2][3]} Its utility is largely dictated by its specific physicochemical properties, which influence its behavior as a solvent, preservative, and coalescing agent.^{[1][3]} This technical guide provides a comprehensive overview of the core physicochemical characteristics of **2-phenoxypropanol**, presenting quantitative data, outlining general experimental methodologies, and illustrating its chemical synthesis. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound for formulation, safety assessment, and application development.

Physicochemical Data

The following table summarizes the key physicochemical properties of **2-phenoxypropanol**, compiled from various technical sources. It is important to note that commercial products can be a mixture of isomers, primarily 1-phenoxy-2-propanol and 2-phenoxy-1-propanol, which may lead to slight variations in reported values.^[4]

Property	Value	References
Molecular Formula	C ₉ H ₁₂ O ₂	[5][6]
Molecular Weight	152.19 g/mol	[5][7]
CAS Registry Number	4169-04-4	[5][6][8]
Appearance	Clear, colorless to slightly pale yellow liquid	[1][2][9]
Odor	Nearly odorless or mild floral odor	[1][2][10]
Boiling Point	241.2 °C to 244 °C at 760 mmHg	[3][8][9][10]
Melting/Freezing Point	11 °C to 11.4 °C	[3][10][11]
Density / Specific Gravity	1.06 to 1.07 g/cm ³ at 20°C	[1][2][9][11]
Solubility in Water	15.1 g/L to 198 g/L at 20°C	[10][11][12]
Vapor Pressure	<0.01 mmHg to 0.02 mmHg at 20-25°C	[3][10][13]
Vapor Density	5.27 (Air = 1)	[10][13]
Flash Point	51°C to 124°C (closed cup)	[8][12][14]
Refractive Index	1.517 to 1.523 at 20°C	[6][11][12]
LogP (Octanol-Water Partition Coefficient)	1.41 to 1.50	[10][11]

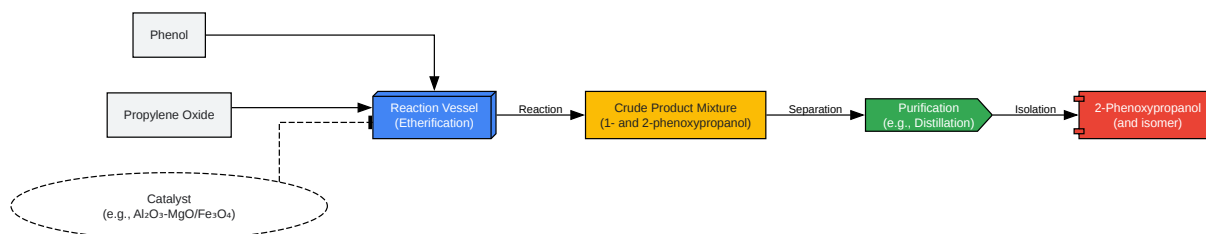
Experimental Protocols

While the cited sources provide extensive experimental data, they do not detail the specific protocols used for their determination. The following are generalized methodologies typically employed in the measurement of the key physicochemical properties listed above. These descriptions are based on standard laboratory practices and established guidelines from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

- 1. Determination of Boiling Point:** The boiling point is commonly determined using methods outlined in OECD Guideline 103. A common laboratory technique involves distillation, where the liquid is heated, and the temperature at which the vapor pressure equals the atmospheric pressure is recorded. Ebulliometers are specialized instruments that can also be used for precise measurements.
- 2. Determination of Melting Point:** For substances that are solid at room temperature or have a distinct freezing point, OECD Guideline 102 is often followed. The capillary method is frequently used, where a small sample in a capillary tube is heated, and the temperature range over which the substance melts is observed. Differential Scanning Calorimetry (DSC) is another advanced technique that can be used to determine the melting point with high accuracy by measuring the heat flow to the sample as a function of temperature.
- 3. Measurement of Density:** Density is typically measured using a pycnometer or a digital density meter, following procedures similar to those in OECD Guideline 109. The mass of a known volume of the substance is determined at a specific temperature, usually 20°C, allowing for the calculation of density.
- 4. Assessment of Water Solubility:** The flask method, as described in OECD Guideline 105, is a standard protocol for determining water solubility. The substance is mixed with water at a specific temperature until saturation is reached. The concentration of the substance in the aqueous phase is then measured using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- 5. Flash Point Measurement:** The flash point is determined using either a closed-cup or open-cup apparatus, following standards like ASTM D93 (Pensky-Martens closed-cup method) or ASTM D92 (Cleveland open-cup method). The substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors ignite.
- 6. Refractive Index Determination:** A refractometer is used to measure the refractive index of a liquid, which is a dimensionless number that describes how fast light travels through the material. The measurement is typically performed at a standard temperature, such as 20°C, using a specific wavelength of light (usually the sodium D-line, 589 nm).

Chemical Synthesis Workflow

2-Phenoxypropanol is commercially synthesized through the reaction of phenol with propylene oxide.[1][15] This reaction is an example of an etherification process. The workflow can be visualized as follows:



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Caption: Synthesis workflow for **2-phenoxypropanol**.

Conclusion

This technical guide has provided a detailed summary of the essential physicochemical properties of **2-phenoxypropanol**. The tabulated data offers a quick reference for formulation and development, while the generalized experimental protocols provide insight into the basis of these measurements. The visualization of the synthesis workflow further aids in understanding the origin of this compound. For professionals in research and drug development, this information is critical for leveraging the unique characteristics of **2-phenoxypropanol** in various scientific and commercial applications.

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